

Safe Handling and Disposal of 5-(Methoxymethyl)-2-furaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-(Methoxymethyl)-2-furaldehyde

Cat. No.: B158554

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-(Methoxymethyl)-2-furaldehyde**. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Physicochemical and Hazard Data

A summary of key quantitative data and hazard classifications for **5-(Methoxymethyl)-2-furaldehyde** is provided below.

Property	Value	Reference
CAS Number	1917-64-2	[1] [2]
Molecular Formula	C ₇ H ₈ O ₃	[2]
Molecular Weight	140.14 g/mol	[1]
Appearance	Light yellow to yellow liquid	[2]
Boiling Point	68-70 °C (at 2 Torr)	[2]
Density	1.146 g/cm ³ (at 17.9 °C)	[2]
Flash Point	85 °C	[1]
Storage Temperature	2°C - 8°C	[1] [2]
GHS Hazard Codes	H302, H315, H317, H319, H411	[1] [2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely managing **5-(Methoxymethyl)-2-furaldehyde** throughout its lifecycle in the laboratory, from receipt to disposal.

Pre-Handling Preparations

- Fume Hood Verification: Ensure the chemical fume hood is certified and functioning correctly before starting any work.
- PPE Inspection: Inspect all Personal Protective Equipment (PPE) for integrity. Do not use damaged gloves, eyewear, or lab coats.
- Work Area Setup: Cover the work surface within the fume hood with disposable absorbent liners to contain any potential spills.
- Assemble Materials: Gather all necessary equipment (e.g., glassware, spatulas, stir bars, solvents) and place them inside the fume hood before handling the chemical.

Required Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, dermal contact, or eye contact.

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles conforming to NIOSH or EN166 standards. ^[3] A face shield should be worn over goggles for procedures with a high splash risk. ^[4]
Hand Protection	Handle with chemical-resistant gloves (e.g., Nitrile, Neoprene). ^{[5][6]} Gloves must be inspected prior to use and removed properly to avoid skin contact. ^[3]
Body Protection	A fully buttoned, long-sleeved lab coat is required. ^[7]
Respiratory Protection	All handling must be conducted within a certified chemical fume hood to minimize inhalation risk. ^[7] If there is a risk of aerosol generation and work cannot be done in a hood, a NIOSH-approved respirator with appropriate cartridges must be used. ^[8]

Handling and Experimental Procedures

- Location: All weighing and solution preparation must occur inside a designated and operational chemical fume hood.^[7]
- Dispensing: Use dedicated, clearly labeled spatulas and equipment. Handle the container with care to avoid generating aerosols.
- General Practices: Avoid contact with skin and eyes.^[3] Do not eat, drink, or smoke in the work area.^[9] Wash hands thoroughly after handling the chemical.^[9] Keep the container tightly closed when not in use.^[10]

Storage

- Conditions: Store in a refrigerator at 2°C - 8°C.[1][2]
- Atmosphere: Store under an inert gas atmosphere (e.g., nitrogen or argon).[2]
- Container: Keep the container tightly sealed in a dry, well-ventilated area.[10]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and strong reducing agents.[11]

Spill and Emergency Procedures

- Spill Response:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing full PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[10]
 - Collect the absorbed material using spark-proof tools and place it into a suitable, labeled container for hazardous waste disposal.[10]
 - Ventilate the affected area.[9]
 - Clean the spill area thoroughly.
- First Aid:
 - Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[9] Remove contact lenses if present and easy to do so. If eye irritation persists, seek immediate medical attention.[9]
 - Skin Contact: Remove contaminated clothing immediately and wash the affected skin with plenty of soap and water.[9] If skin irritation or a rash occurs, get medical advice.[9]
 - Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[11]

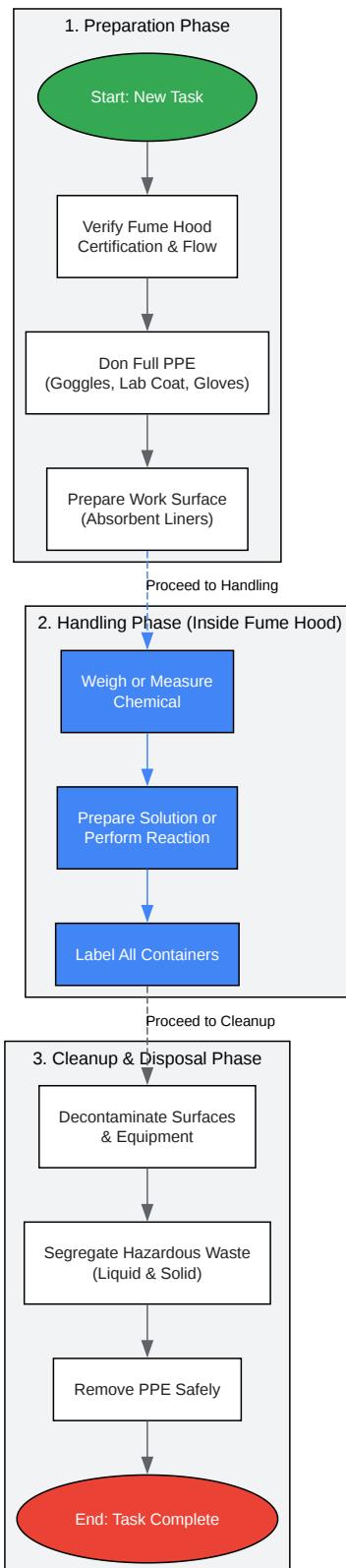
- Ingestion: If swallowed, call a poison control center or doctor immediately for treatment advice.[8]

Waste Disposal

- Collection: Collect all waste containing **5-(Methoxymethyl)-2-furaldehyde** in a dedicated, clearly labeled, and tightly sealed container.[12] The container must be compatible with the chemical.
- Labeling: The waste container must be labeled with the chemical name and all appropriate hazard symbols (e.g., "Harmful," "Irritant," "Dangerous for the environment").
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal plant.[12] Do not pour down the drain or mix with general waste.[12] Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-(Methoxymethyl)-2-furaldehyde**, from initial preparation to final disposal.

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Caption: Workflow for the safe laboratory handling of **5-(Methoxymethyl)-2-furaldehyde**.

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- To cite this document: BenchChem. [Safe Handling and Disposal of 5-(Methoxymethyl)-2-furaldehyde: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158554#personal-protective-equipment-for-handling-5-methoxymethyl-2-furaldehyde>]

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